

# 5-Cyano-N,N,6-trimethylpicolinamide: A Summary of Available Information

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## Compound of Interest

Compound Name: 5-Cyano-N,N,6-trimethylpicolinamide

Cat. No.: B7558770

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This document provides a concise summary of the currently available information for the chemical compound **5-Cyano-N,N,6-trimethylpicolinamide**. Despite a comprehensive search of publicly accessible scientific databases and supplier information, detailed experimental protocols, extensive quantitative data, and associated biological pathways remain largely undocumented in the public domain.

## Chemical Structure and Identifiers

Based on its IUPAC name, the chemical structure of **5-Cyano-N,N,6-trimethylpicolinamide** is a pyridine ring substituted at the 2-position with an N,N-dimethylcarboxamide group, at the 5-position with a cyano group, and at the 6-position with a methyl group.

Table 1: Chemical Identification

Identifier	Value
Chemical Name	5-Cyano-N,N,6-trimethylpicolinamide
CAS Number	1197661-24-7
Molecular Formula	C <sub>10</sub> H <sub>11</sub> N <sub>3</sub> O

A 2D representation of the chemical structure is provided below.

Caption: 2D Chemical structure of **5-Cyano-N,N,6-trimethylpicolinamide**.

## Experimental Data

A thorough search for experimental data, including synthesis protocols and spectroscopic characterization (NMR, IR, Mass Spectrometry), did not yield any specific results for **5-Cyano-N,N,6-trimethylpicolinamide**. While general methods for the synthesis of substituted cyanopyridines are available in the scientific literature, a detailed, validated procedure for this specific molecule could not be located.

## Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity of **5-Cyano-N,N,6-trimethylpicolinamide**. Consequently, no associated signaling pathways or experimental workflows can be described or visualized.

## Conclusion

**5-Cyano-N,N,6-trimethylpicolinamide** is a defined chemical entity with a known structure and CAS number. However, there is a significant lack of publicly available scientific literature detailing its synthesis, characterization, and biological properties. Researchers interested in this molecule may need to perform de novo synthesis and characterization. Further investigation is required to determine its potential applications in drug development and other scientific fields.

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